

potential off-target effects of (R)-BRD3731

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Compound of Interest

Compound Name: (R)-BRD3731

Cat. No.: B15542077

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Technical Support Center: (R)-BRD3731

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the selective GSK3 β inhibitor, **(R)-BRD3731**. The information addresses potential issues related to its selectivity and potential for off-target effects.

Frequently Asked Questions (FAQs)

Q1: I am seeing conflicting IC50 values for **(R)-BRD3731** in the literature. What is the correct value?

A1: It is a valid observation that different sources report varying IC50 values for **(R)-BRD3731**. This can be due to differences in experimental conditions, such as ATP concentration in kinase assays, the specific recombinant enzyme used, or the detection method.

For your reference, here are the commonly cited values:

- GSK3 β : 15 nM or 1.05 μ M[1][2][3][4]
- GSK3 α : 215 nM or 6.7 μ M[1][2][3][4]

Recommendation: We recommend using the lower nM values for initial experimental design, as they are more frequently reported. However, it is crucial to perform your own dose-response experiments in your specific assay system to determine the potent concentration of **(R)-BRD3731**.

Q2: What is the primary off-target kinase for **(R)-BRD3731**?

A2: The primary known off-target kinase is GSK3 α .^{[1][2][3]} **(R)-BRD3731** is approximately 14-fold selective for GSK3 β over GSK3 α .^[1] This means that at higher concentrations, **(R)-BRD3731** will also inhibit GSK3 α .

Recommendation: To minimize off-target effects on GSK3 α , use the lowest effective concentration of **(R)-BRD3731** that gives you the desired biological effect on GSK3 β . We advise including control experiments to assess the potential contribution of GSK3 α inhibition in your findings, especially when using concentrations above 200 nM.

Q3: Has a comprehensive kinase selectivity profile for **(R)-BRD3731** been published?

A3: To date, a broad, publicly available kinase screening panel for **(R)-BRD3731** has not been identified in the scientific literature. While highly selective, the possibility of off-target interactions with other kinases cannot be entirely ruled out without such a screen.

Q4: I am observing unexpected cellular phenotypes. Could these be off-target effects?

A4: Unexpected phenotypes could arise from several factors:

- Inhibition of GSK3 α : As mentioned, at higher concentrations, you may be inhibiting both GSK3 isoforms.
- On-target effects in different cellular contexts: GSK3 β is a key regulator in numerous signaling pathways, including the Wnt pathway.^[1] Inhibition of GSK3 β can lead to a wide range of cellular effects that may be unexpected in your specific model system. For example, potent GSK3 β inhibition has been shown with other molecules to cause hyperplasia in tissues with active Wnt signaling due to effects on stem cell compartments.^[5]
- Unknown off-targets: While **(R)-BRD3731** is highly selective, interaction with other proteins cannot be definitively excluded without a comprehensive screening profile.

Recommendation: Please refer to the troubleshooting guide below for strategies to investigate unexpected results.

Data Summary

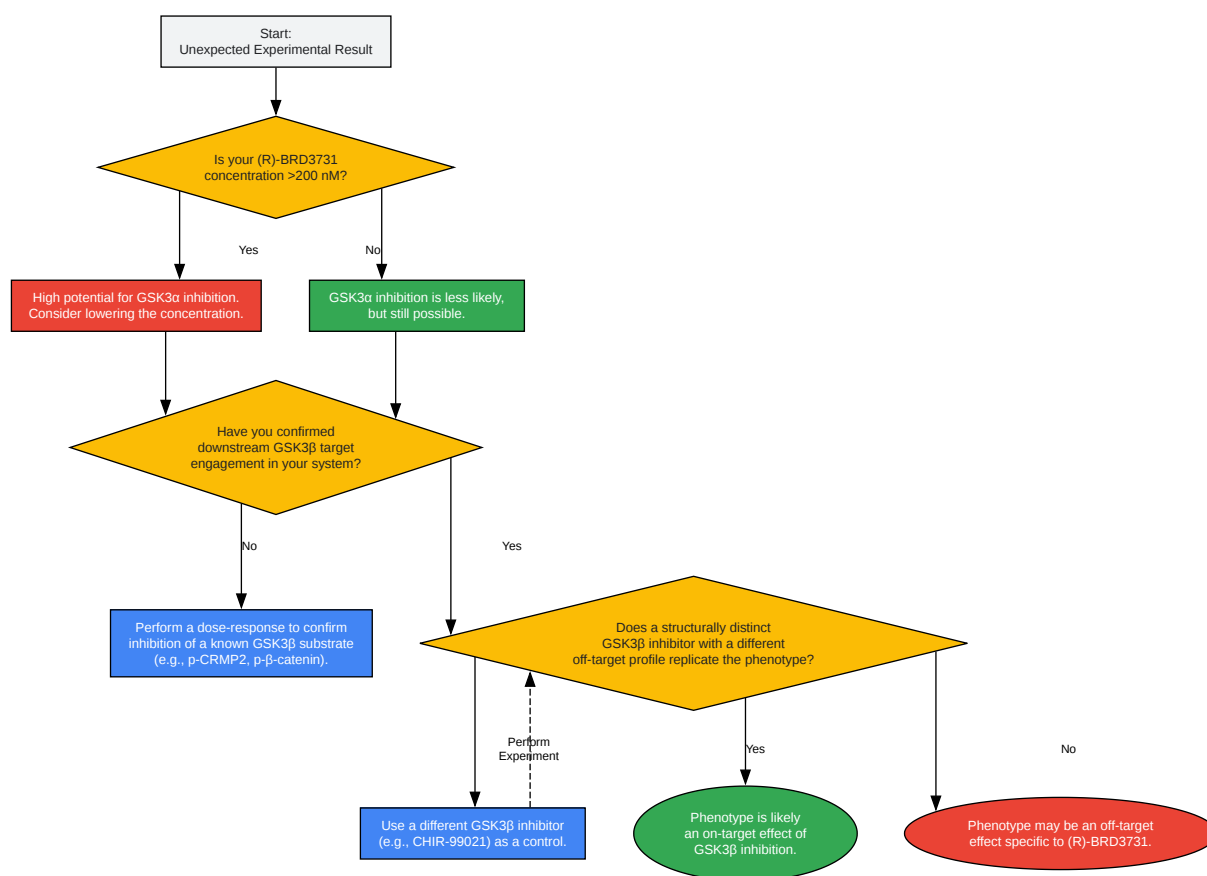
Inhibitory Activity of (R)-BRD3731

Target	IC50 (Source 1)	IC50 (Source 2)	Cellular Kd	Notes
GSK3 β	15 nM[1][3]	1.05 μ M[2][4]	3.3 μ M[1]	Primary on-target kinase.
GSK3 α	215 nM[1][3]	6.7 μ M[2][4]	Not Reported	Primary off-target kinase.

Troubleshooting Guide

Issue: Unexpected or inconsistent experimental results.

This guide provides a workflow to help determine if your results are due to off-target effects of (R)-BRD3731.



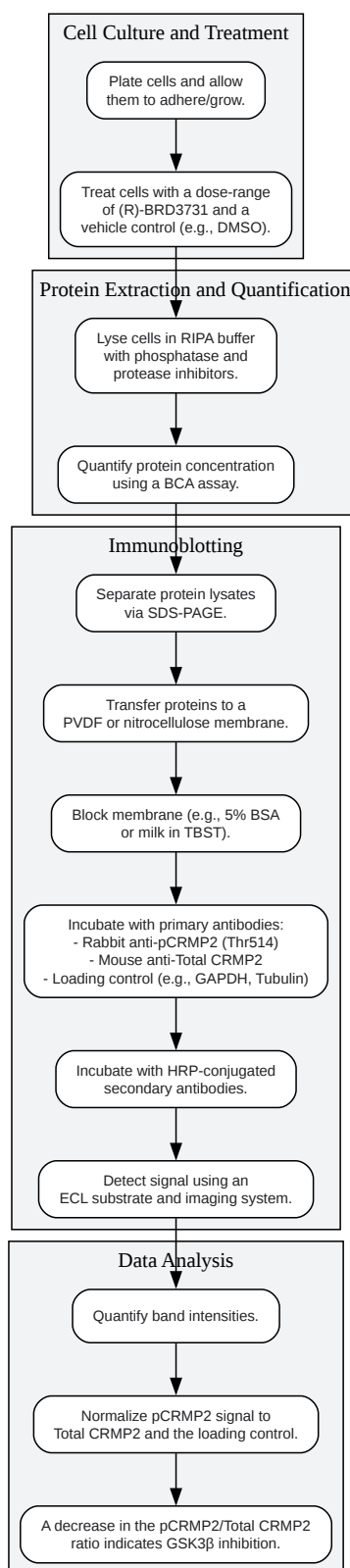
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Caption: Troubleshooting workflow for unexpected results.

Experimental Protocols

Protocol: Assessing GSK3 β Target Engagement via CRMP2 Phosphorylation

This protocol provides a general method to confirm that **(R)-BRD3731** is engaging its target, GSK3 β , in your cell-based experiments by measuring the phosphorylation status of a known downstream substrate, Collapsin Response Mediator Protein 2 (CRMP2).

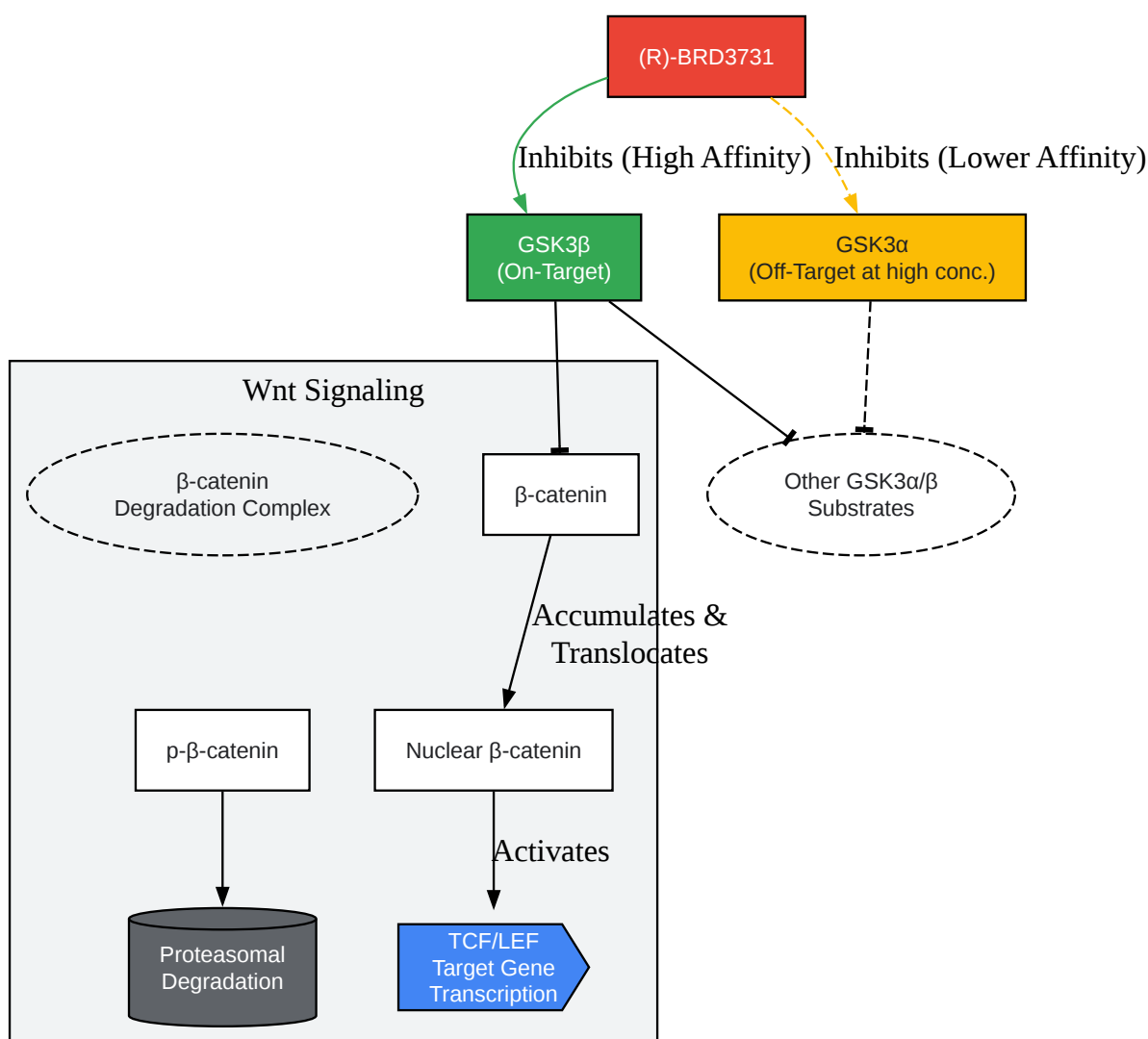


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Caption: Workflow for CRMP2 phosphorylation assay.

Signaling Pathway Considerations

(R)-BRD3731 inhibits GSK3 β , a critical negative regulator of the canonical Wnt signaling pathway. Inhibition of GSK3 β prevents the phosphorylation and subsequent degradation of β -catenin, leading to its accumulation in the nucleus and transcription of Wnt target genes. This is the intended "on-target" pathway. However, because GSK3 α is also inhibited at higher concentrations, researchers should be aware of its potential impact.



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Caption: On- and off-target effects on Wnt signaling.

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